

Spectroscopic Profile of 2-Amino-4,5-dimethoxybenzoic Acid

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Compound of Interest

Compound Name: 5-(Thiophen-2-yl)-1,3,4-oxadiazole-2-thiol

Cat. No.: B080083

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Note on CAS Number: The CAS number 10551-15-2 provided in the topic query appears to be incorrect. Extensive database searches indicate that the spectroscopic data available corresponds to 2-Amino-4,5-dimethoxybenzoic acid, which has the CAS number 5653-40-7. This guide proceeds with the data for the latter compound.

This technical guide provides a comprehensive overview of the spectroscopic data for 2-Amino-4,5-dimethoxybenzoic acid. The information is intended for researchers, scientists, and professionals in drug development to facilitate the identification and characterization of this compound.

Quantitative Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for 2-Amino-4,5-dimethoxybenzoic acid.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.36	Singlet	1H	Aromatic H
6.17	Singlet	1H	Aromatic H
3.91	Singlet	3H	Methoxy (-OCH ₃)
3.86	Singlet	3H	Methoxy (-OCH ₃)
Solvent: Chloroform-d (CDCl ₃)			

Table 2: ¹³C NMR Spectroscopic Data

Detailed peak lists for the ¹³C NMR spectrum of 2-Amino-4,5-dimethoxybenzoic acid are available in specialized databases such as ChemicalBook and SpectraBase, often requiring a subscription for full access.[\[1\]](#)

Table 3: Infrared (IR) Spectroscopic Data

Comprehensive IR spectra are available in chemical databases. The data is typically acquired using KBr disc or nujol mull techniques.

Table 4: Mass Spectrometry Data

Specific mass spectrometry data for 2-Amino-4,5-dimethoxybenzoic acid is not widely available in public databases.

Experimental Protocols

The following sections detail generalized experimental methodologies for acquiring the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the chemical structure and proton environments of 2-Amino-4,5-dimethoxybenzoic acid.

Methodology:

- **Sample Preparation:** A small amount of the solid 2-Amino-4,5-dimethoxybenzoic acid is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6), in an NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used for analysis.
- **Data Acquisition:**
 - The spectrometer is tuned to the appropriate frequency for ^1H or ^{13}C nuclei.
 - A series of radiofrequency pulses are applied to the sample.
 - The resulting free induction decay (FID) signal is recorded.
- **Data Processing:**
 - A Fourier transform is applied to the FID to obtain the NMR spectrum.
 - The spectrum is phased, and the baseline is corrected.
 - Chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in 2-Amino-4,5-dimethoxybenzoic acid.

Methodology (KBr Pellet Method):

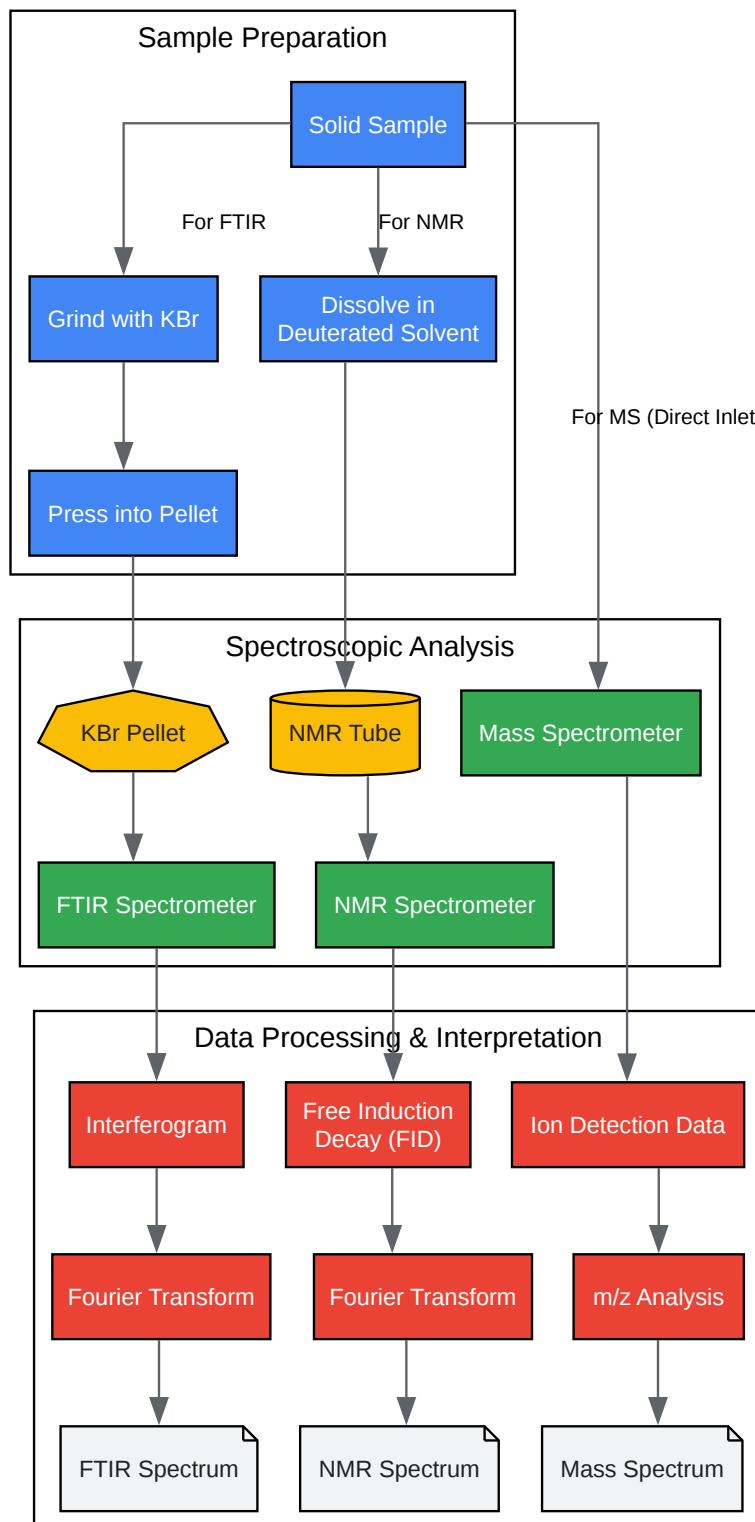
- **Sample Preparation:**
 - Approximately 1-2 mg of the solid sample is finely ground with about 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
 - The mixture is then pressed into a thin, transparent pellet using a hydraulic press.

- Instrumentation: An FTIR spectrometer is used for the analysis.
- Data Acquisition:
 - A background spectrum of a blank KBr pellet is first recorded.
 - The KBr pellet containing the sample is placed in the sample holder.
 - The infrared beam is passed through the sample, and the transmitted radiation is measured by a detector.
- Data Processing: The sample spectrum is ratioed against the background spectrum to produce the final infrared spectrum, typically plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

Visualizations

Experimental Workflow for Spectroscopic Analysis

General Workflow for Spectroscopic Analysis of a Solid Sample

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Caption: General workflow for spectroscopic analysis of a solid sample.

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References

- 1. 2-Amino-4,5-dimethoxybenzoic acid | 5653-40-7 [chemicalbook.com]
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